

# 1,2-Indandione in Fingerprinting: A Technical Guide to its Discovery and Application

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## Compound of Interest

Compound Name: **1,2-Indandione**

Cat. No.: **B102516**

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## Executive Summary

**1,2-Indandione** has emerged as a leading reagent in forensic science for the development of latent fingerprints on porous surfaces. First proposed as a practical fingerprint reagent in the late 1990s, it has gained widespread adoption due to its ability to produce highly fluorescent prints, often outperforming traditional reagents like 1,8-diazafluoren-9-one (DFO) and ninhydrin. This guide provides an in-depth overview of the discovery, history, and technical application of **1,2-indandione**, tailored for researchers, scientists, and forensic professionals. It details the experimental protocols for its use, presents comparative data on its effectiveness, and illustrates key processes through diagrams.

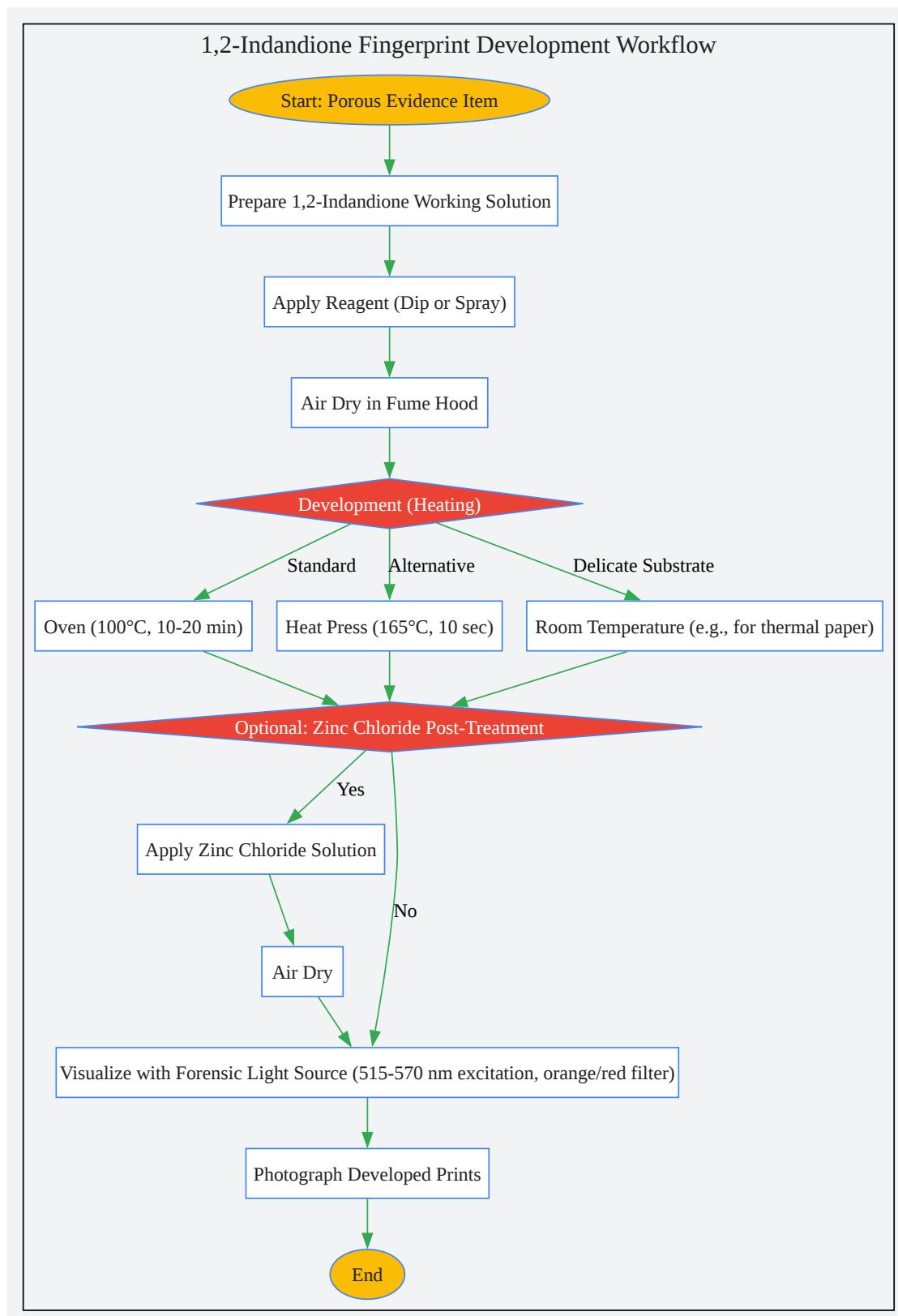
## Discovery and History

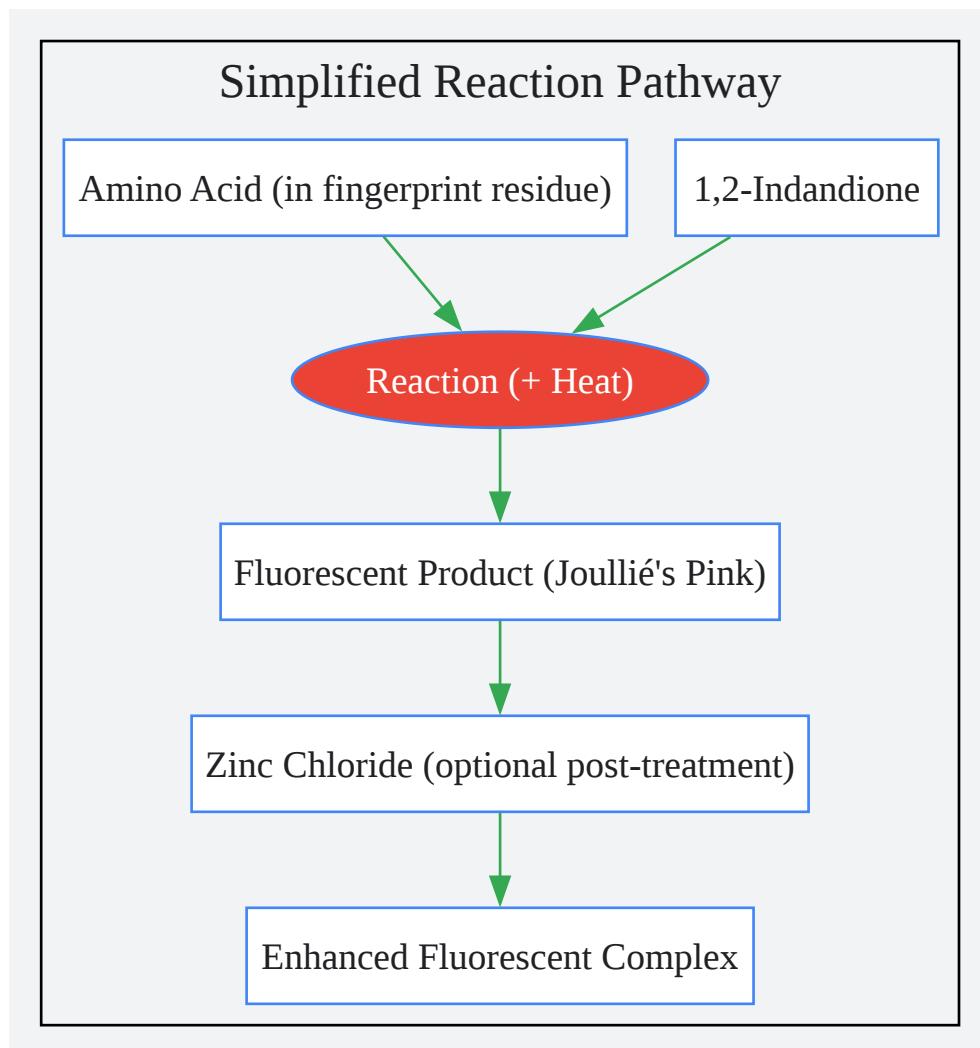
The journey of **1,2-indandione** in fingerprinting began with foundational research into amino acid-reactive compounds. A significant milestone was the work of Joullié and colleagues in 1997, which laid the groundwork for its application in forensics.<sup>[1][2]</sup> Subsequent research, particularly in Israel, further established its efficacy, leading to its adoption by forensic laboratories worldwide.<sup>[3]</sup>

A crucial development in the application of **1,2-indandione** was the introduction of a zinc chloride post-treatment. This addition was found to significantly enhance the fluorescence of the developed fingerprints, further increasing its sensitivity and utility.<sup>[4]</sup> Over the years, various formulations and development conditions have been optimized to maximize its performance on a range of porous substrates.

The timeline below outlines the key milestones in the history of **1,2-indandione** in fingerprinting:







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